

An In-depth Technical Guide to Anhydrous Cupric Formate

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Compound of Interest

Compound Name: Cupric formate

Cat. No.: B1198405

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CAS Number: 544-19-4

This technical guide provides a comprehensive overview of anhydrous **cupric formate**, also known as copper(II) formate. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, experimental protocols for its synthesis, and its relevance in biological systems and signaling pathways.

Chemical and Physical Properties

Anhydrous **cupric formate** is a blue or greenish crystalline solid.^[1] It is composed of copper in the +2 oxidation state and formate anions. The compound is soluble in water and exhibits hygroscopic properties.^[1] Several key identifiers and properties are summarized in the tables below.

Table 1: Chemical Identifiers for Anhydrous **Cupric Formate**

Identifier	Value
CAS Number	544-19-4[1][2][3]
Molecular Formula	C ₂ H ₂ CuO ₄ [1][2][3]
Molecular Weight	153.58 g/mol [1][2][3]
IUPAC Name	copper(II) formate[4]
Synonyms	Cupric diformate, Copper diformate, Tubercuprose[1][4]
InChI Key	HFDWIMBEIXDNQS-UHFFFAOYSA-L[4]
EINECS	208-865-8[2][4]

Table 2: Physical and Chemical Properties of Anhydrous **Cupric Formate**

Property	Value
Appearance	Blue to green crystalline powder[1][2]
Density	1.831 g/cm ³ [5]
Melting Point	Decomposes at approximately 200°C[6]
Water Solubility	Soluble[1][2]
Stability	Stable under normal conditions, but hygroscopic[1]

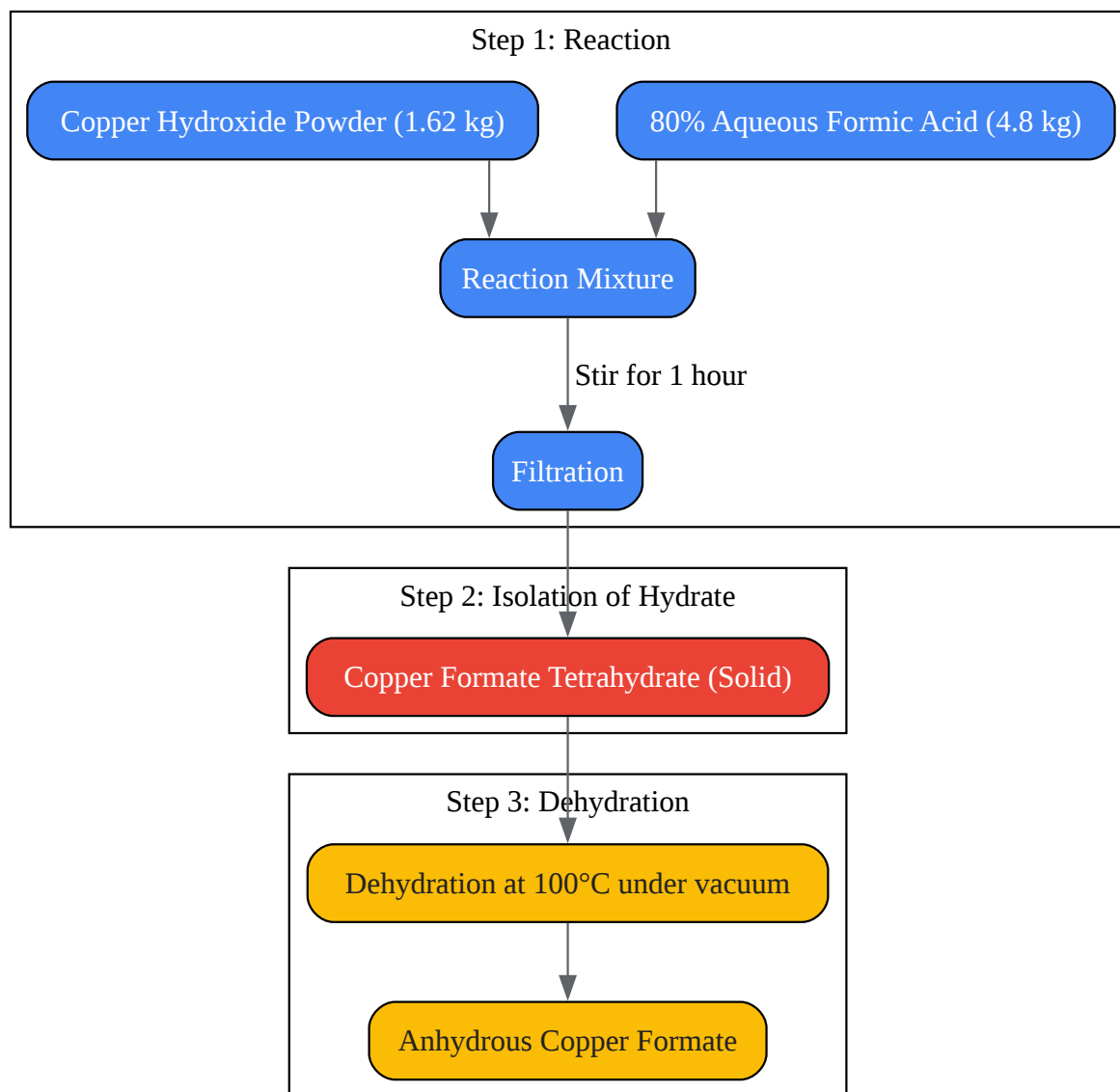
Experimental Protocols

Detailed methodologies for the synthesis of anhydrous **cupric formate** are crucial for reproducible research. The following protocols describe common laboratory-scale preparations.

Synthesis of Anhydrous Cupric Formate from Copper Hydroxide

This protocol details the synthesis of anhydrous **cupric formate** starting from copper hydroxide, which first yields the tetrahydrate form, followed by dehydration.

Experimental Workflow



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Caption: Workflow for the synthesis of anhydrous **cupric formate**.

Procedure:

- To 1.62 kg of copper hydroxide powder, add 4.8 kg of an 80% aqueous solution of formic acid.[\[2\]](#)
- Stir the resulting mixture for 1 hour.[\[2\]](#)
- Filter the mixture to isolate the solid product, which is copper formate tetrahydrate.[\[2\]](#)
- Dehydrate the copper formate tetrahydrate at 100°C under a vacuum to yield anhydrous copper formate.[\[2\]](#)

General Preparation from Copper(II) Salts

Anhydrous **cupric formate** can also be prepared by the reaction of other copper(II) sources with formic acid.

Reaction Scheme:

- $\text{CuO} + 2\text{HCOOH} \rightarrow \text{Cu}(\text{HCOO})_2 + \text{H}_2\text{O}$
- $\text{Cu}(\text{OH})_2 + 2\text{HCOOH} \rightarrow \text{Cu}(\text{HCOO})_2 + 2\text{H}_2\text{O}$
- $\text{CuCO}_3 + 2\text{HCOOH} \rightarrow \text{Cu}(\text{HCOO})_2 + \text{H}_2\text{O} + \text{CO}_2$

Procedure:

- Add a copper(II) source (oxide, hydroxide, or carbonate) in small portions to formic acid with stirring.[\[6\]](#)
- Continue adding the copper salt until the reaction ceases (e.g., no more gas evolution for the carbonate).[\[6\]](#)
- Filter the resulting solution to remove any unreacted solids.[\[6\]](#)
- Crystallization from solutions at temperatures between 75-85°C will yield the anhydrous form.[\[5\]](#)

Role in Biological Systems and Drug Development

While **cupric formate** itself is not a therapeutic agent, its constituent, copper, is an essential trace element with significant implications in biology and drug development.^{[7][8]} Copper ions can be released from **cupric formate** in biological systems and participate in various cellular processes.

Copper's ability to cycle between Cu(I) and Cu(II) oxidation states makes it a critical cofactor in numerous enzymes involved in processes like cellular respiration, antioxidant defense, and neurotransmitter synthesis.^{[9][10]} However, this redox activity also means that an excess of free copper can be toxic, primarily through the generation of reactive oxygen species (ROS).^{[9][10]}

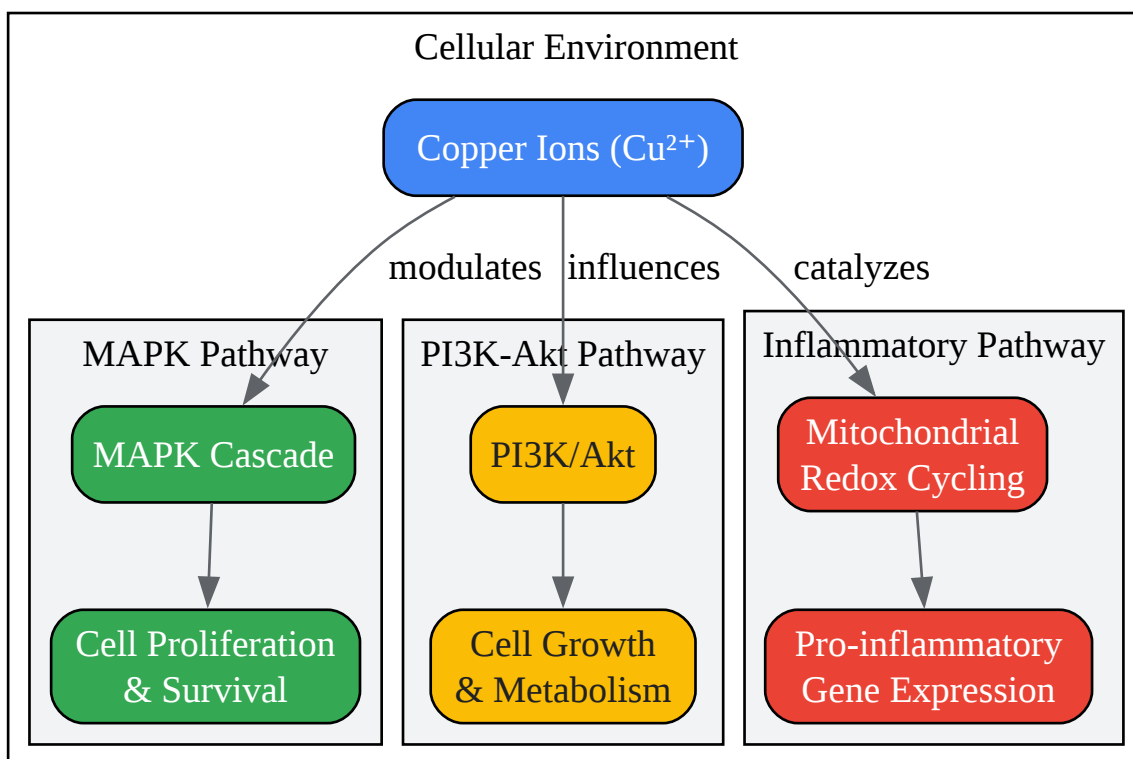
The development of copper-based drugs is an active area of research, particularly in cancer therapy.^{[11][12]} The strategy often involves using ligands to form copper complexes that can be delivered to target cells, where the release of copper or the complex itself can induce cell death through various mechanisms, including apoptosis and autophagy.^[11]

Copper in Cellular Signaling

Copper ions are not just passive cofactors; they actively modulate key signaling pathways that are often dysregulated in diseases like cancer.

Key Signaling Pathways Modulated by Copper:

- **MAPK Pathway:** The mitogen-activated protein kinase (MAPK) pathway is a crucial signaling cascade that regulates cell proliferation, differentiation, and survival. Copper ions have been shown to directly regulate the activity of components within this pathway.^[13]
- **PI3K-Akt Pathway:** This pathway is central to cell growth, metabolism, and survival. Copper can influence the activation of this pathway, for instance, by promoting the release of growth factors like FGF-1.^{[13][14]}
- **Inflammatory Signaling:** Recent research has identified a druggable copper-signaling pathway that drives inflammation.^[15] In inflammatory macrophages, mitochondrial copper(II) catalyzes NAD(H) redox cycling, which leads to metabolic and epigenetic changes that promote an inflammatory state.^[16]



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Caption: Simplified diagram of copper's role in key signaling pathways.

Safety and Handling

Cupric formate should be handled with care. As with other copper salts, it can be harmful if swallowed and may cause irritation to the skin, eyes, and respiratory system.[4] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling the compound.

Conclusion

Anhydrous **cupric formate**, identified by CAS number 544-19-4, is a well-characterized inorganic compound with straightforward synthesis protocols. While its direct applications in drug development are not established, its role as a source of bioactive copper ions makes it a compound of interest for researchers studying the roles of copper in biological signaling and disease. The modulation of critical pathways such as MAPK and PI3K-Akt by copper ions highlights the potential for developing novel copper-based therapeutic strategies.

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